

Dihydroartemisinin-d5: A Comprehensive Safety and Handling Guide

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Compound of Interest

Compound Name: Dihydroartemisinin-d5

Cat. No.: B12378434

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety, handling, and toxicological profile of **Dihydroartemisinin-d5**. The information is compiled from various safety data sheets (SDS) and scientific publications concerning Dihydroartemisinin, the non-deuterated parent compound, as a specific SDS for the deuterated analog is not readily available. The safety precautions and data are considered directly applicable to the d5 variant for laboratory research purposes.

Chemical and Physical Properties

Dihydroartemisinin-d5 is a deuterated form of Dihydroartemisinin, a semi-synthetic derivative of artemisinin.^[1] It is the active metabolite of several artemisinin-based antimalarial drugs.^[1] While specific data for the d5 variant is limited, the physical and chemical properties are expected to be nearly identical to the parent compound.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₉ D ₅ O ₅	-
Molecular Weight	289.4 g/mol	[2]
Appearance	White needle crystal	[3]
Odor	Odorless	[3]
Taste	Bitter	[3]
Melting Point	145-150 °C	[3]
Solubility	Soluble in chloroform and acetone. Slightly soluble in methanol or ethanol. Almost insoluble in water (<0.1 g/L).	[1][3]

Hazard Identification and Classification

Dihydroartemisinin is classified as an organic peroxide and is considered hazardous. The GHS classification highlights its potential for combustion and aquatic toxicity.

Hazard Class	GHS Classification	Hazard Statement
Organic Peroxides	Type D	H242: Heating may cause a fire.[4]
Aquatic Hazard	Chronic Category 2	H411: Toxic to aquatic life with long lasting effects.[4]

Signal Word: Danger[4]

Pictograms:

- Flame
- Environment

Toxicological Data

Toxicological information for Dihydroartemisinin is primarily derived from animal studies. The chemical, physical, and toxicological properties have not been thoroughly investigated.

Test	Route of Administration	Species	Value	Source
LD50	Intraperitoneal	Mouse	328.78 mg/kg	[5]
LD50	Oral	Mouse	>5000 mg/kg	[5]

Experimental Protocol: Acute Toxicity Study (LD50 Determination)

A study to determine the LD50 of Dihydroartemisinin in mice provides the following methodology[5]:

- Animal Model: Albino mice.
- Preparation of Test Substance: Dihydroartemisinin was suspended in saline with 1% Tween.
- Experimental Groups: Animals were fasted for approximately 20 hours before the study and randomized into five dose groups (10 animals per group) and one control group. Doses were set according to a geometric progression.
- Administration: The substance was administered via intragastric and intraperitoneal routes.
- Observation: Animals were observed for toxic reactions and mortality 30 minutes after dosing and for a period of one week.
- Data Analysis: The LD50 was calculated using Karber's method.

Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

- Handling:
 - Handle in a well-ventilated place.[6]
 - Wear suitable protective clothing, including gloves and eye protection.[6]
 - Avoid contact with skin and eyes.[6]
 - Avoid the formation of dust and aerosols.[6]
 - Use non-sparking tools to prevent ignition.[6]
 - Prevent fire caused by electrostatic discharge.[6]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[6]
 - Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[4]
 - Protect from sunlight.[4]
 - Store separately from other materials, especially combustible materials.[6]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling

Dihydroartemisinin-d5:

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4][6][7]
- Skin Protection: Wear fire/flammable resistant and impervious clothing. Handle with impervious gloves that have been inspected prior to use.[4][7]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[4]

First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.[\[7\]](#)

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, perform artificial respiration. [8]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. [6] [7]
Eye Contact	Rinse with pure water for at least 15 minutes. [6] [7]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [6] [7]

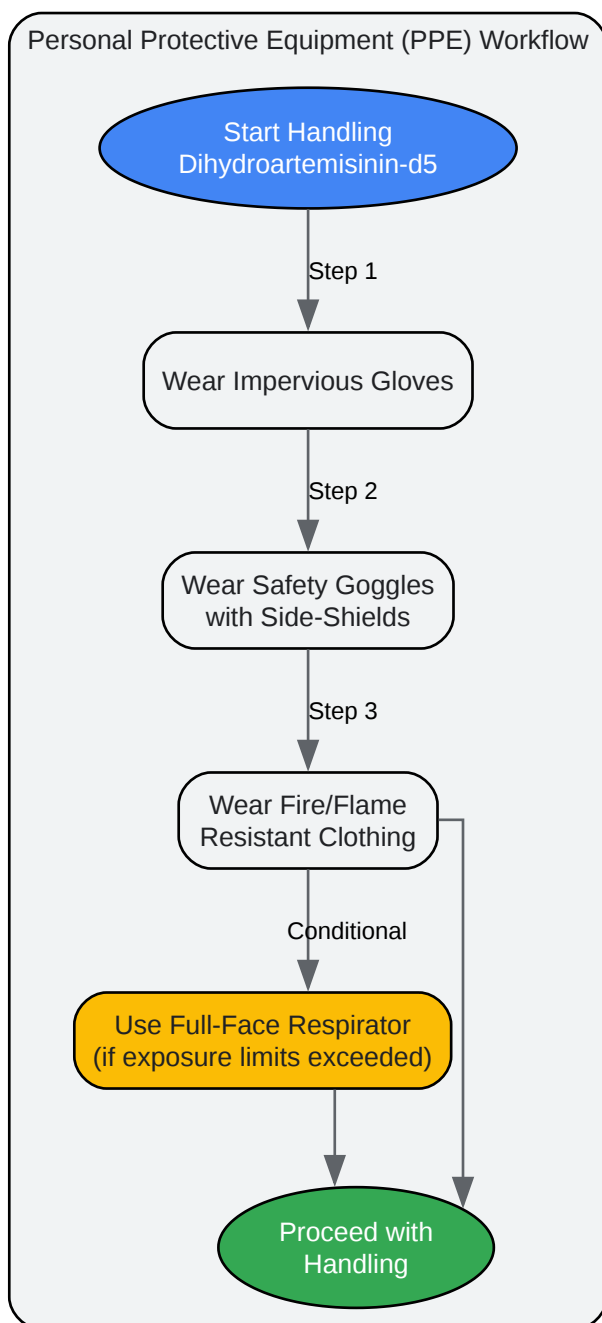
Fire-Fighting Measures

Dihydroartemisinin is an organic peroxide and may ignite upon heating.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[6\]](#)[\[7\]](#)
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides.[\[7\]](#)[\[8\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[\[7\]](#)

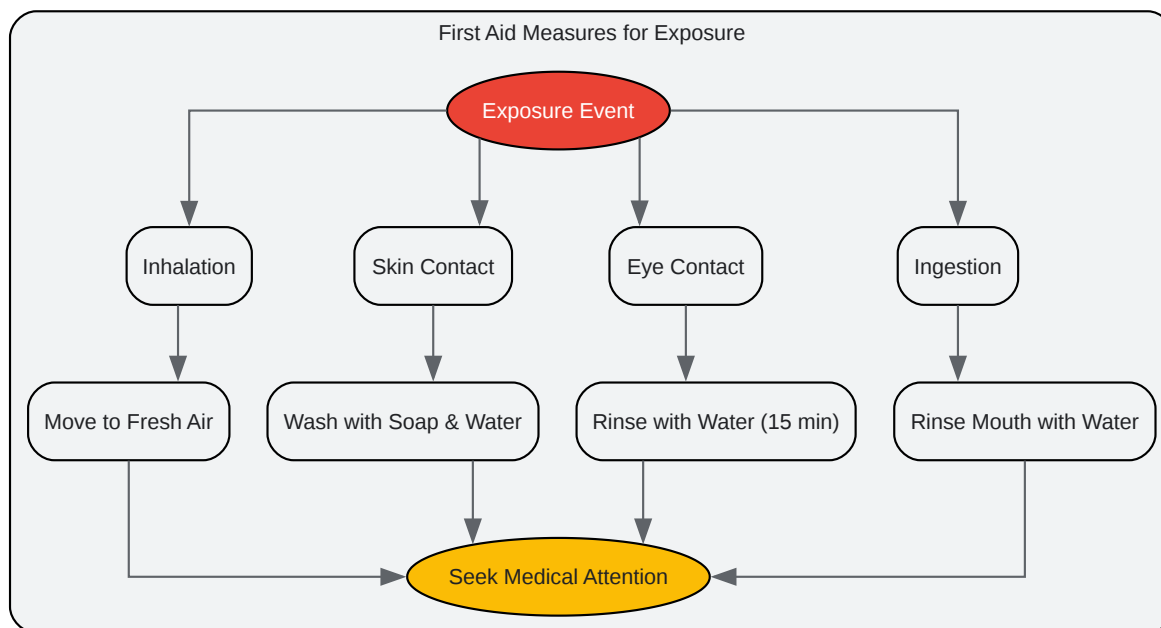
Visualized Workflows and Relationships

The following diagrams illustrate key safety and logical workflows for handling **Dihydroartemisinin-d5**.



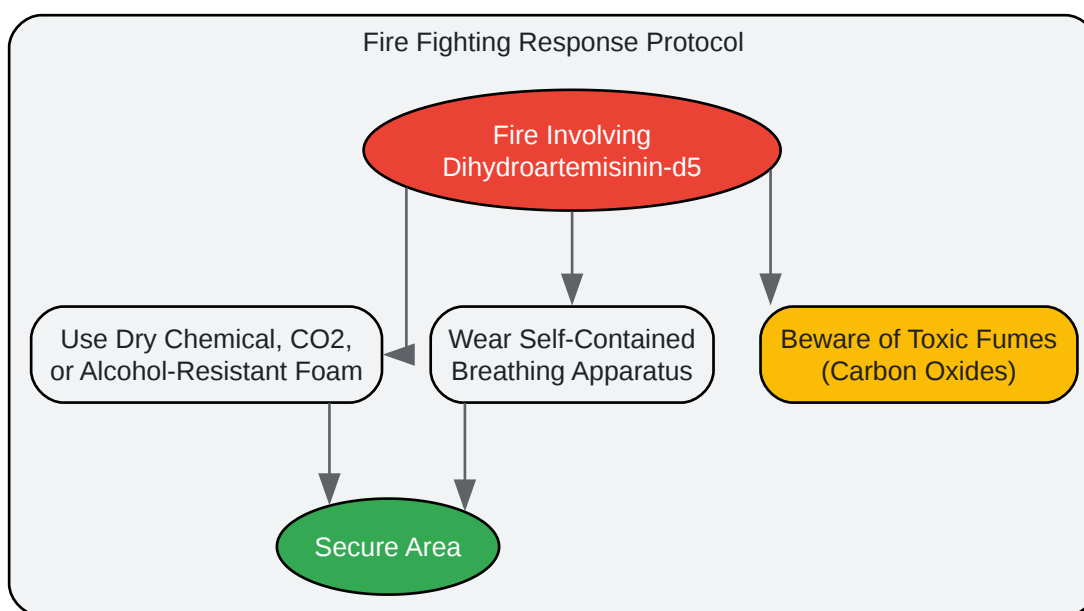
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Caption: Required Personal Protective Equipment workflow for handling **Dihydroartemisinin-d5**.



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Caption: First aid response procedures for different routes of exposure to **Dihydroartemisinin-d5**.



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Caption: Protocol for responding to a fire involving **Dihydroartemisinin-d5**.

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